

# Operational Guide: Disposal of 2-(2,6-Dibromophenoxy)acetamide[1]

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## Compound of Interest

Compound Name: 2-(2,6-Dibromophenoxy)acetamide

Cat. No.: B8641167

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## Executive Summary & Chemical Profile

**2-(2,6-Dibromophenoxy)acetamide** is a halogenated organic solid often used as a synthesis intermediate.[1] Unlike standard organic waste, the presence of bromine atoms on the phenoxy ring dictates specific disposal routes to prevent the formation of corrosive hydrobromic acid (HBr) or toxic brominated byproducts during thermal destruction.[1]

Immediate Action Required: Do NOT dispose of down the drain or in general trash.[1]

Segregate strictly into Halogenated Organic Waste streams.

## Chemical Characteristics Table

Property	Specification	Operational Implication
CAS Number	33098-80-5 (Generic structure reference)	Use for waste manifesting.[1]
Physical State	Solid (Crystalline)	Requires solid waste containers (wide-mouth).[1]
Hazard Class	Irritant (Skin/Eye), Harmful if Swallowed	PPE (Nitrile gloves, safety glasses) mandatory.[1]
Elemental Composition	Contains Bromine (Br) & Nitrogen (N)	MUST be incinerated in scrubbed facilities (prevents HBr/NOx release).[1]
Reactivity	Incompatible with Strong Oxidizers	Do not co-mingle with nitric acid or peroxides.[1]

## Waste Segregation & Classification Strategy

Proper disposal begins at the bench.[1] Because this compound contains bromine, it falls under the Halogenated Organic waste profile.[1]

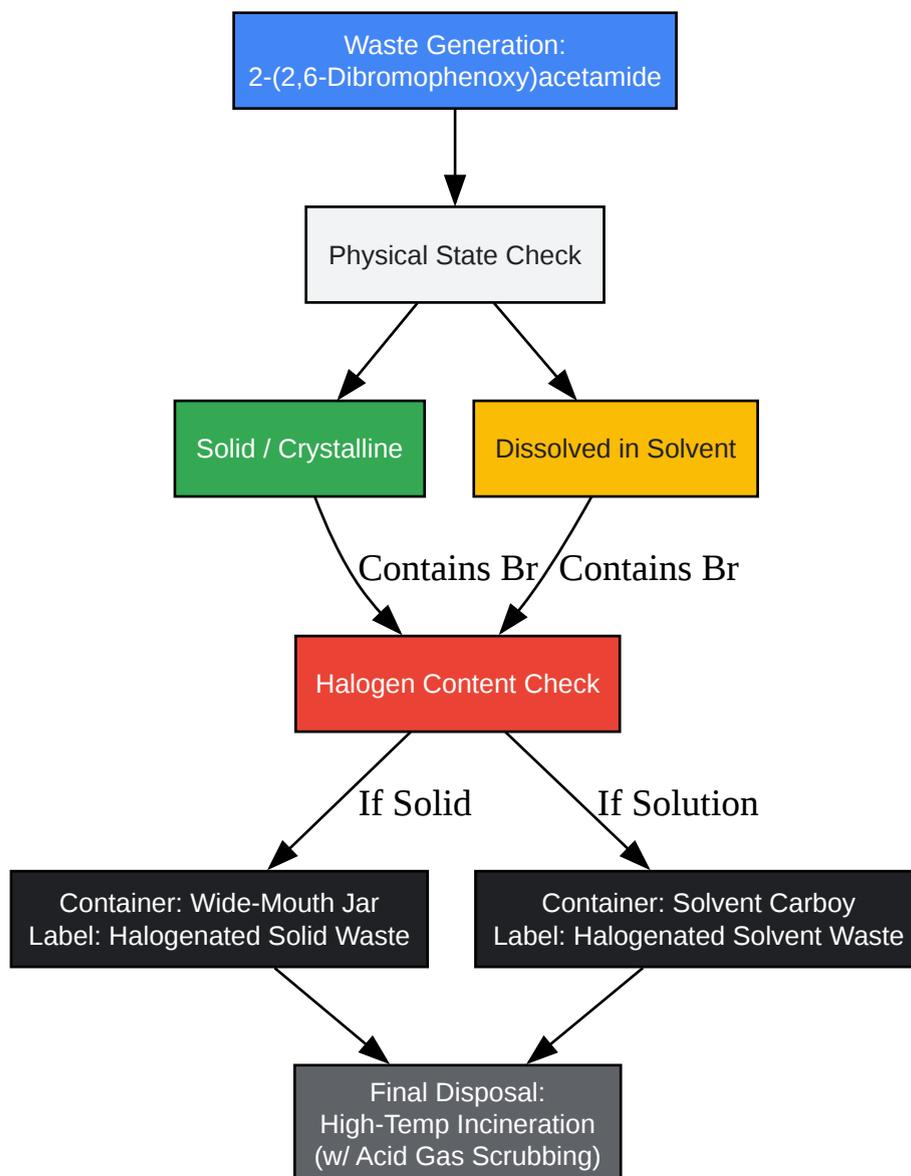
### The "Why" Behind the Protocol (Expert Insight)

Standard incineration of organic waste occurs at temperatures sufficient to break Carbon-Carbon bonds.[1] However, halogenated compounds (containing Cl, Br, F) generate acid gases (e.g., HBr, HCl) upon combustion.[1]

- Incorrect Disposal: Putting this in "Non-Halogenated" streams may damage incinerators lacking acid scrubbers or violate EPA air emission standards.[1]
- Correct Disposal: "Halogenated" streams are routed to high-temperature incinerators equipped with caustic scrubbers to neutralize acid gas emissions.[1]

## Waste Stream Decision Logic

The following diagram illustrates the decision matrix for segregating this specific compound.



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Figure 1: Decision logic for segregating **2-(2,6-Dibromophenoxy)acetamide** based on physical state and halogen content.[1]

## Step-by-Step Disposal Procedure

### A. Solid Waste (Pure Compound)

- Containment: Collect the solid material in a chemically compatible, wide-mouth container (HDPE or Glass).

- Note: If the original manufacturer vial is empty or expired, the entire vial can be placed into the solid waste container.[1]
- Labeling: Affix a hazardous waste label.
  - Required Fields: "Hazardous Waste," "Toxic," "Irritant."[1]
  - Chemical Name: Write out the full name: "**2-(2,6-Dibromophenoxy)acetamide**." Do not use abbreviations.
  - Constituents: Explicitly list "Halogenated Organic Solid."
- Storage: Close the lid tightly. Store in a Satellite Accumulation Area (SAA) away from oxidizers.

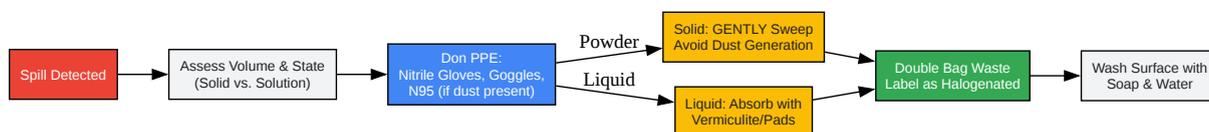
## B. Liquid Waste (Reaction Mixtures/Mother Liquors)

- Solvent Compatibility: Ensure the carrier solvent is compatible with the halogenated waste stream (e.g., Dichloromethane, Chloroform).[1]
  - Critical: If dissolved in Acetone or Methanol (flammable), the presence of the brominated solute reclassifies the entire mixture as Halogenated Waste.[1]
- Bulking: Pour into the "Halogenated Organic Solvents" carboy.
- Logging: Record the volume and approximate concentration of the acetamide on the waste log sheet attached to the carboy.

## Emergency Response: Spills & Exposure

In the event of a benchtop spill, immediate containment prevents laboratory contamination.[1]

## Spill Response Workflow



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Figure 2: Workflow for safely managing a spill of **2-(2,6-Dibromophenoxy)acetamide**.

## Specific Clean-up Notes:

- **Dust Control:** Do not dry sweep vigorously.[1] If the powder is fine, dampen a paper towel with water to pick up the solid without aerosolizing it.[1]
- **Decontamination:** After bulk removal, wipe the surface with a soap/water solution.[1] The compound is an irritant; ensure no residue remains on benchtops.[1]

## Regulatory & Compliance Context

- **RCRA Status (USA):** While not explicitly listed as a "P" or "U" listed waste by name, this compound is regulated under the "Characteristic" guidelines if it exhibits toxicity, or more commonly, under the "Halogenated Organic Compounds" (HOC) land disposal restrictions (40 CFR 268).[1]
- **EPA Waste Code:** If not part of a specific mixture, assign the generator-specific code for "Halogenated Organic Solids" or "Toxic Solids, Organic, N.O.S." [1] (Not Otherwise Specified).
- **Transport (DOT):** Not typically regulated as a specific DOT hazard class for small quantities, but "Toxic Solid, Organic, N.O.S." is the default shipping description for bulk transport.[1]

## References

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- 2. fishersci.com [[fishersci.com](https://www.fishersci.com)]
- 3. Acetanilide, 2',6'-dibromo- | C<sub>8</sub>H<sub>7</sub>Br<sub>2</sub>NO | CID 36335 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 4. N-[2-[(2-bromo-4,6-dinitrophenyl)azo]-5-(diethylamino)-4-methoxyphenyl]acetamide | C<sub>19</sub>H<sub>21</sub>BrN<sub>6</sub>O<sub>6</sub> | CID 92446 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
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